

An In-Depth Technical Guide to 3-Amino-4-hydroxybutyric Acid (GABOB)

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Compound of Interest

Compound Name: 3-Amino-4-hydroxybutyric acid

CAS No.: 589-44-6

Cat. No.: B1266282

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For Researchers, Scientists, and Drug Development Professionals

Foreword

3-Amino-4-hydroxybutyric acid (GABOB), a structurally simple yet pharmacologically significant molecule, stands at the intersection of neuroscience and medicinal chemistry. As a naturally occurring analogue and metabolite of γ -aminobutyric acid (GABA), the principal inhibitory neurotransmitter in the mammalian central nervous system, GABOB presents a compelling case for in-depth study.^{[1][2][3]} This guide offers a comprehensive technical exploration of GABOB's molecular structure, synthesis, and biological interactions. It is designed to serve as a foundational resource for researchers investigating novel therapeutics for neurological disorders and for drug development professionals seeking to leverage the unique properties of this GABAergic compound. By synthesizing established knowledge with actionable experimental insights, this document aims to empower the scientific community to unlock the full potential of **3-Amino-4-hydroxybutyric acid** and its derivatives.

Core Molecular Structure and Physicochemical Properties

3-Amino-4-hydroxybutyric acid, with the IUPAC name 3-amino-4-hydroxybutanoic acid, is a four-carbon carboxylic acid featuring both an amino group and a hydroxyl group.^[4] Its molecular formula is C₄H₉NO₃, and it has a molecular weight of approximately 119.12 g/mol .^{[4][5]}

Stereochemistry: The Criticality of Chirality

The presence of a chiral center at the third carbon (C3) atom means that GABOB exists as two distinct stereoisomers: (R)- and (S)-**3-amino-4-hydroxybutyric acid**. This stereoisomerism is not a trivial structural detail; it is a fundamental determinant of the molecule's biological activity. The differential interaction of these enantiomers with their biological targets, primarily GABA receptors, underscores the importance of stereospecific synthesis and characterization in any research or drug development endeavor. It has been observed that the stereospecificity of the beta-carbon is crucial for the binding of the molecule to the GABA receptor.^[6]

Physicochemical Data Summary

For ease of reference, the key physicochemical properties of GABOB are summarized in the table below. These parameters are crucial for experimental design, formulation development, and pharmacokinetic modeling.

Property	Value	Source
Molecular Formula	C4H9NO3	[4]
Molecular Weight	119.12 g/mol	[4][5]
IUPAC Name	3-amino-4-hydroxybutanoic acid	[4]
CAS Number	589-44-6	[4]
Melting Point	202 °C (decomposes)	[7]
pKa	(Predicted)	Not explicitly found in search results
LogP	-4.1	[4]

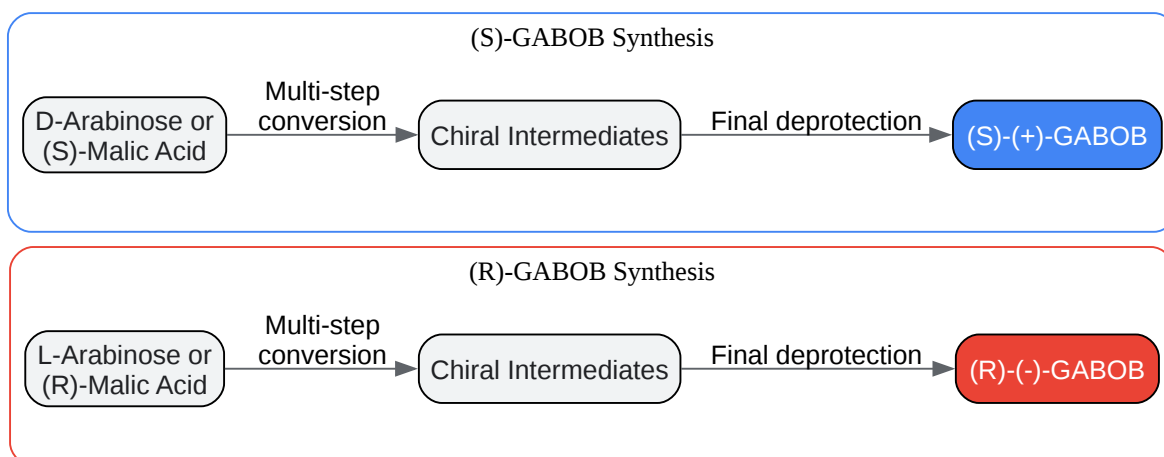
Synthesis and Characterization: A Protocol-Driven Approach

The synthesis of GABOB, particularly in its enantiomerically pure forms, is a key step for detailed pharmacological investigation. Various synthetic strategies have been developed, ranging from racemic preparations to more complex enantioselective routes.

Enantioselective Synthesis of (R)- and (S)-GABOB

A robust and well-documented method for preparing optically pure (R)- and (S)-GABOB starts from readily available chiral precursors.[8][9] One such approach utilizes D- and L-arabinose to produce S-(+)-GABOB and R-(-)-GABOB, respectively.[8] Another efficient synthesis starts from commercially available ethyl (R)- and (S)-4-chloro-3-hydroxybutyrate.[9]

Workflow for Enantioselective Synthesis:



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Caption: Enantioselective synthesis pathways for (R)- and (S)-GABOB.

Detailed Protocol: Synthesis of S-(+)-GABOB from Potassium D-erythronate

This protocol is adapted from a literature procedure and exemplifies a common strategy for GABOB synthesis.[8]

Step 1: Bromination

- React potassium D-erythronate with hydrogen bromide in acetic acid (HBA).
- Follow with a methanol treatment to yield the crystalline methyl ester of 2,4-dibromo-2,4-dideoxy-D-threonic acid.

Step 2: Selective Hydrogenolysis

- Perform selective hydrogenolysis of the dibromoester to yield the 2,4-dideoxy-4-bromo ester.

Step 3: Azide Formation

- React the bromo ester with sodium azide in dimethylformamide to form the corresponding azide.

Step 4: Reduction to Amine

- Hydrogenate the azide in an acidic solution in the presence of a platinum catalyst to yield the aminoester.

Step 5: Hydrolysis and Purification

- Hydrolyze the aminoester and purify the resulting S-(+)-GABOB using an ion-exchange resin.

Structural Validation: Spectroscopic Analysis

Confirmation of the molecular structure and purity of synthesized GABOB is paramount. A combination of NMR spectroscopy, mass spectrometry, and infrared spectroscopy provides a self-validating system for characterization.

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ^1H NMR: Provides information on the number and connectivity of protons in the molecule. Expected signals for GABOB include multiplets for the CH, CH₂, and NH₂ protons.[10]
- ^{13}C NMR: Reveals the carbon skeleton of the molecule. For S-GABOB, characteristic peaks are observed around 179.3 ppm (C-1), 66.4 ppm (C-3), 45.0 ppm (C-4), and 43.2 ppm (C-2). [8]

Mass Spectrometry (MS):

- Determines the molecular weight and fragmentation pattern. The exact mass of GABOB is 119.058243149 Da.[4] Mass spectrometry data is available in public databases like PubChem.[4][5]

Infrared (IR) Spectroscopy:

- Identifies functional groups present in the molecule. The IR spectrum of GABOB will show characteristic absorption bands for the O-H (hydroxyl and carboxylic acid), N-H (amine), and

C=O (carboxylic acid) functional groups.[11]

Spectroscopic Data for GABOB

¹ H NMR	Signals corresponding to the protons on the butyric acid backbone.[10]
¹³ C NMR	Peaks for the four distinct carbon atoms.[7][8]
Mass Spec (Exact Mass)	119.058243149 Da[4]
IR Spectroscopy	Characteristic peaks for -OH, -NH ₂ , and -C=O groups.[11]

Mechanism of Action: Interaction with the GABAergic System

GABOB exerts its biological effects primarily by interacting with the GABAergic system, the main inhibitory neurotransmitter system in the brain.[1][2][3] Its structural similarity to GABA allows it to modulate GABAergic neurotransmission, although with distinct properties.

Interaction with GABA Receptors

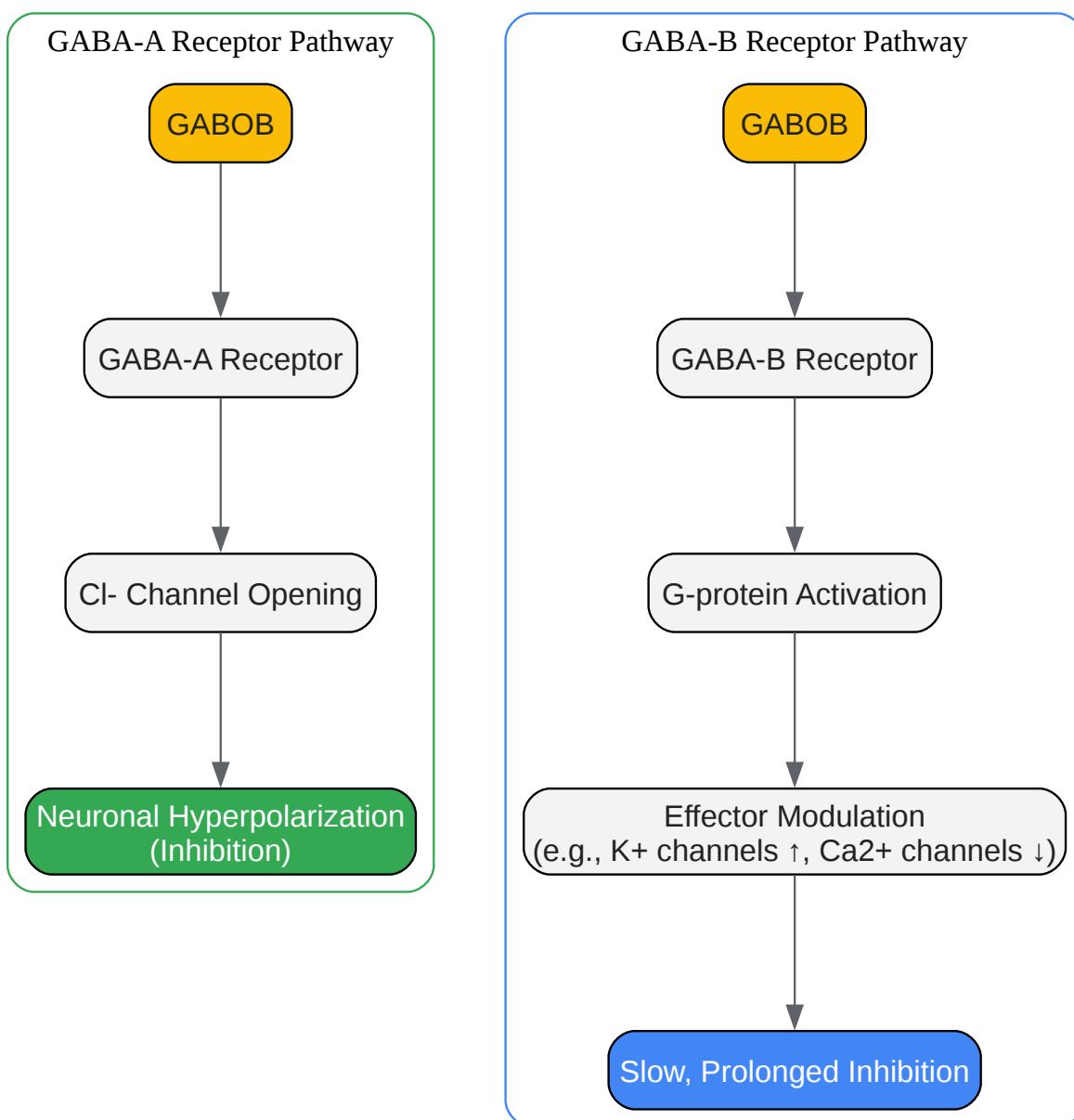
The central nervous system contains two major classes of GABA receptors: GABA-A and GABA-B.[3][12]

- **GABA-A Receptors:** These are ionotropic receptors that form a chloride ion channel.[13][14] Activation leads to an influx of chloride ions, hyperpolarizing the neuron and making it less likely to fire an action potential.[14] Many anticonvulsant and anxiolytic drugs, such as benzodiazepines and barbiturates, act by modulating GABA-A receptors.[13][15][16]
- **GABA-B Receptors:** These are metabotropic G protein-coupled receptors that mediate slower, more prolonged inhibitory signals.[12][17][18] Their activation leads to downstream effects such as the opening of potassium channels and the inhibition of calcium channels.[18]

GABOB interacts with both GABA-A and GABA-B receptors, but the affinity and functional consequences differ between its stereoisomers. The stereospecificity of the β-carbon of

GABOB is critical for its binding to the GABA receptor.[6]

Signaling Pathway Overview:



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Caption: GABOB's interaction with GABA-A and GABA-B receptor pathways.

Structure-Activity Relationship (SAR)

Understanding the relationship between the structure of GABOB and its biological activity is crucial for the design of new, more potent, and selective therapeutic agents. Key SAR insights include:

- **Free Amino Group:** A free amino group is generally required for interaction with GABA receptors.[\[6\]](#)
- **Stereochemistry at C3:** As previously mentioned, the configuration at the C3 chiral center significantly influences receptor binding and pharmacological activity.[\[6\]](#)
- **Modifications to the Carbonyl and Hydroxyl Groups:** Alterations to these functional groups can impact binding affinity and selectivity for different GABA receptor subtypes.

Research into GABA transport inhibitors and derivatives of GABA provides a broader context for understanding the SAR of GABAergic compounds.[\[19\]](#)[\[20\]](#)

Pharmacological Effects and Therapeutic Potential

The primary pharmacological effect of GABOB is the modulation of neuronal excitability, which translates into several potential therapeutic applications.

Anticonvulsant Properties

GABOB has been investigated for its anticonvulsant effects. By enhancing GABAergic inhibition, GABOB can help to suppress the excessive neuronal firing that characterizes seizures.[\[15\]](#) The mechanism of action of many established antiepileptic drugs involves the potentiation of GABAergic neurotransmission.[\[13\]](#)[\[15\]](#)[\[21\]](#) While drugs like phenobarbital and benzodiazepines directly modulate the GABA-A receptor, others like vigabatrin and tiagabine increase the synaptic concentration of GABA.[\[13\]](#)[\[15\]](#) GABOB's ability to act on GABA receptors places it within this class of compounds with anticonvulsant potential.

Other Potential Applications

Given the widespread role of the GABA system in the central nervous system, GABOB and its derivatives may have potential in treating a range of neurological and psychiatric disorders, including:

- Anxiety disorders
- Spasticity
- Pain

Further research is needed to fully elucidate the therapeutic window and efficacy of GABOB in these conditions.

Pharmacokinetics and Metabolism

The pharmacokinetic profile of a drug candidate, encompassing its absorption, distribution, metabolism, and excretion (ADME), is a critical determinant of its clinical viability. While specific pharmacokinetic data for GABOB is not extensively detailed in the provided search results, the metabolism of the related compound gamma-hydroxybutyric acid (GHB) has been studied.[22][23][24][25] GHB is metabolized in the body and its pharmacokinetics can be complex and nonlinear.[23] It is reasonable to assume that GABOB, as a structural analogue, may share some metabolic pathways. Further research into the ADME properties of GABOB is a critical next step in its development as a therapeutic agent.

Future Directions and Conclusion

3-Amino-4-hydroxybutyric acid represents a valuable lead compound for the development of novel therapeutics targeting the GABAergic system. Its well-defined stereochemistry and known interactions with GABA receptors provide a solid foundation for further investigation.

Key areas for future research include:

- **Elucidation of Enantiomer-Specific Pharmacology:** A more detailed characterization of the binding affinities and functional activities of (R)- and (S)-GABOB at different GABA receptor subtypes is needed.
- **Comprehensive Pharmacokinetic Profiling:** In-depth studies of the ADME properties of both enantiomers are essential to understand their in vivo behavior.
- **Medicinal Chemistry Efforts:** The synthesis and evaluation of novel GABOB derivatives could lead to compounds with improved potency, selectivity, and pharmacokinetic profiles.

In conclusion, this technical guide has provided a multi-faceted overview of **3-Amino-4-hydroxybutyric acid**, from its fundamental molecular structure to its potential therapeutic applications. By integrating chemical synthesis protocols, spectroscopic characterization data, and an understanding of its mechanism of action, this document serves as a valuable resource for scientists and researchers dedicated to advancing the field of neuroscience and drug discovery.

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